

Cross-Reactivity Data for Different Assay Formats

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Compound Focus: Sulfaquinoxaline

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The table below summarizes the performance and cross-reactivity profiles of different immunoassays and aptasensors for detecting **Sulfaquinoxaline** and other sulfonamides (SAs), based on the information from the search results.

Assay Format / Recognition Element	Target Analyte(s)	Cross-Reactivity (CR) Profile	Key Performance Data (IC ₅₀ or LOD)	Citation
Class-Selective pAb (ELISA)	19 Sulfonamides (Class-specific)	Recognizes 19 SAs with IC ₅₀ below 100 µg/L; uniform affinity for SAs with five- or six-membered rings [1].	LOD for 5 key SAs: 1.00 - 6.10 µg/L; Avg. recovery: 72.0-107.5% [1].	[1]
Monoclonal Antibody (ELISA)	Nicarbazin (Metabolite DNC)	No cross-reaction to six other common anti-coccidiosis drugs [2].	IC ₅₀ : 0.825 ng/mL ; Curve range: 0.3–24.3 ng/mL; Recovery: 74.4–111.7% [2].	[2]
Fluorescence Polarization	Sulfonamides & Fluoroquinolones	Cross-reactivity is not fixed ; can be 5-fold lower in assays with sensitive	IC ₅₀ : Varies with assay conditions	[3]

Assay Format / Recognition Element	Target Analyte(s)	Cross-Reactivity (CR) Profile	Key Performance Data (IC ₅₀ or LOD)	Citation
Immunoassay (FPIA)		detection (low reagent concentrations) compared to less sensitive formats [3].	and reagent concentrations [3].	
Cross-Reactive Aptamer (Fluorescent Aptasensor)	9 Sulfonamides	Isolated aptamers (Sul-01, Sul-02, etc.) show excellent cross-reactivity and specificity to multiple SAs with minimal interference from enrofloxacin [4].	Used for a ratiometric fluorescent aptasensor for 9 SAs [4].	[4]
SQX-Specific Aptamer (Label-free Aptasensor)	Sulfaquinoxaline (SQX)	The aptamer SBA28-1 binds SQX with high affinity and specificity [5].	LOD: 36.95 ng/mL ; Linear range: 40–640 ng/mL; Recovery in water: 90–109.9% [5].	[5]

Detailed Experimental Protocols

For researchers looking to implement or verify these methods, here are the key experimental protocols described in the literature.

ELISA for Class-Selective Sulfonamide Detection

This protocol is based on the development of a polyclonal antibody (pAb) with broad specificity [1].

- **Immunogen Design and Antibody Production:**
 - A novel hapten (**SA10-X**) was rationally designed to mimic the common structure of sulfonamides, incorporating a methoxy group to better present both five- and six-membered heterocyclic rings.
 - This hapten was conjugated to Bovine Serum Albumin (BSA) to create an immunogen.

- The immunogen was used to raise a polyclonal antibody in animals, which was then purified for use in the ELISA [1].
- **ELISA Procedure:**
 - **Coating:** The microplate is coated with a conjugate of the hapten and a carrier protein (different from the one used for immunization).
 - **Blocking:** Skimmed milk is typically used as a blocking agent to prevent non-specific binding.
 - **Competition:** Simultaneously add the sample/analyte and the anti-SAs pAb to the well. Sulfonamides in the sample compete with the plate-coated antigen for binding to the limited number of antibody sites.
 - **Washing:** Remove unbound materials.
 - **Detection:** Add an enzyme-labeled secondary antibody (e.g., Horse Radish Peroxidase-anti-species IgG) that binds to the captured pAb.
 - **Signal Measurement:** After adding a substrate, the enzymatic reaction produces a color change. The signal is inversely proportional to the concentration of sulfonamides in the sample [1].
- **Sample Preparation (for Milk):**
 - Skimmed milk samples were simply diluted five-fold with a buffer before analysis, demonstrating the method's simplicity for food safety screening [1].

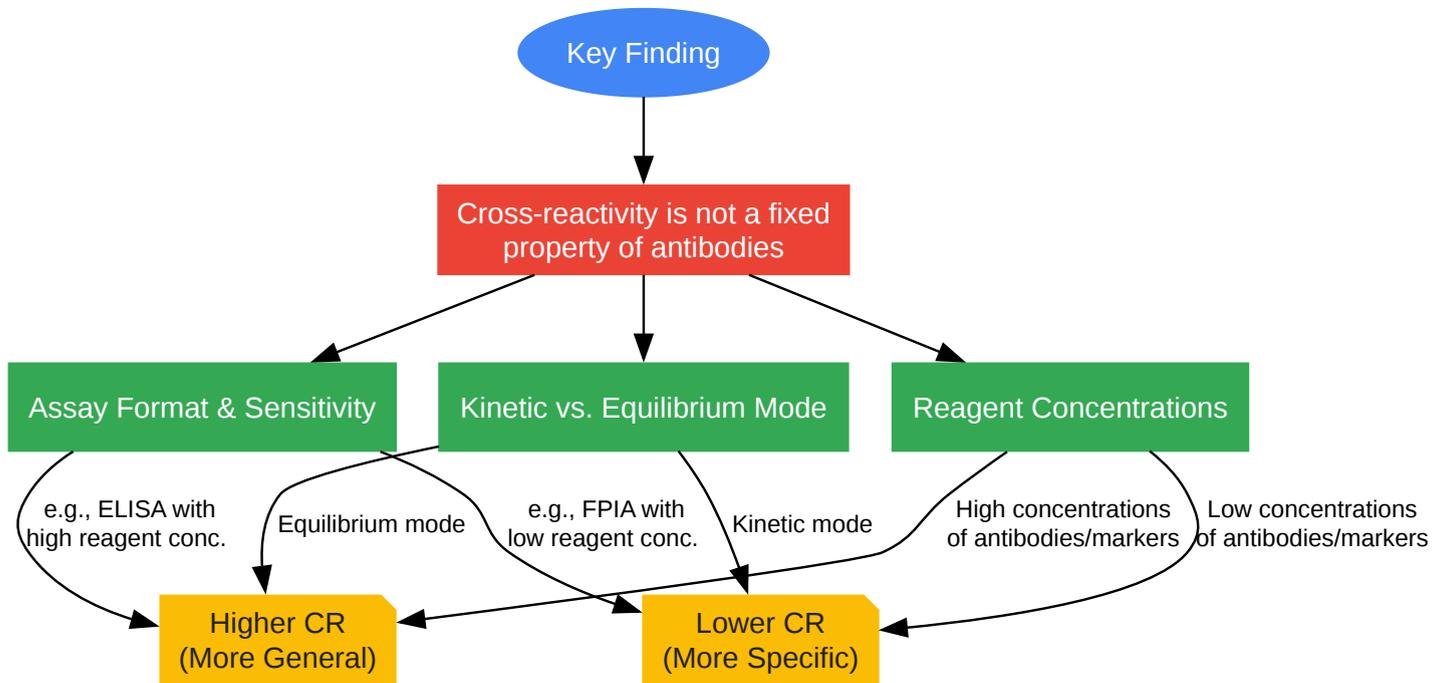
Label-free Aptasensor for SQX Detection

This protocol details a colorimetric method using gold nanoparticles (AuNPs) and a specific aptamer [5].

- **Principle:** The SQX-specific aptamer (**SBA28-1**) adsorbs onto the surface of AuNPs, enhancing their peroxidase-like activity, which catalyzes the oxidation of TMB (colorless) to a blue product. When the aptamer binds to its target SQX, it desorbs from the AuNPs, weakening their catalytic activity and resulting in a lighter color [5].
- **Aptasensor Procedure:**
 - **Pre-incubation:** Incubate 25 nM of the SBA28-1 aptamer with the sample or a series of SQX standard solutions for 30 minutes at room temperature with shaking.
 - **AuNP Addition:** Add 50 μ L of AuNP solution to the mixture and shake for another 30 minutes.
 - **Colorimetric Reaction:** Add TMB and H_2O_2 to the mixture. The reaction proceeds for 10 minutes.
 - **Measurement:** Measure the absorbance at 650 nm. The change in absorbance ($\Delta A_{650} = A_0 - A_{\text{sample}}$) is calculated and used to quantify SQX concentration [5].
- **Optimization:**
 - Key parameters to optimize include the concentration of the aptamer (e.g., 10-30 nM) and the pH of the reaction solution (e.g., pH 3.0-5.0) to achieve maximum sensitivity [5].

Key Factors Influencing Cross-Reactivity

Understanding that cross-reactivity is not an immutable property of an antibody or aptamer is crucial for assay design and data interpretation.



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This diagram illustrates a central concept confirmed by both mathematical modeling and experimental data: the cross-reactivity of an immunoassay can be modulated by its operational conditions, even when using the same antibodies [3]. Assays requiring high concentrations of reagents tend to be less specific.

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